

# Navigating the Identity of BY13: A Multifaceted Research Tool

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## Compound of Interest

Compound Name: BY13  
Cat. No.: B15544700

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The designation "**BY13**" in the research and drug development landscape is not a singular entity but rather a label attributed to a variety of distinct biological and chemical tools. Without a more specific context, "**BY13**" can refer to several different products, each with a unique function and application. This guide aims to clarify the potential identities of **BY13** and awaits your guidance to provide a detailed comparative analysis for the specific tool relevant to your interests.

Below are the potential research tools identified under the "**BY13**" nomenclature. Please review the following summaries to identify the tool of interest for a comprehensive comparison guide.

## BY13 as a PROTAC Degradator in Oncology

A promising candidate in cancer research, **BY13** is identified as a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of the steroid receptor coactivator-3 (SRC-3).

- **Primary Function:** **BY13** is designed to induce the degradation of the SRC-3 protein, which plays a crucial role in the development of endocrine resistance in breast cancer.[\[1\]](#)

- Mechanism of Action: As a PROTAC, **BY13** functions by linking the SRC-3 protein to the E3 ubiquitin ligase, thereby tagging SRC-3 for degradation by the proteasome. This selectively blocks the estrogen receptor (ER) signaling pathway.[1]
- Therapeutic Area: Primarily investigated for its potential to overcome endocrine resistance in breast cancer.[1]
- Developer: Chengdu Baiyu Pharmaceutical Co. Ltd. is associated with a drug designated "BY-13," which is described as a TLR modulator for immune system diseases like systemic lupus erythematosus. It is possible this is a distinct compound from the SRC-3 degrader.[1]

## BY13 in Pharmacokinetic Studies of Bevacizumab

In the context of biopharmaceutical analysis, "**BY13**" is part of the product code AMS.BEB-**BY13**, which corresponds to a Biotinylated Anti-Bevacizumab Antibody (clone AY13).

- Primary Function: This antibody is used as a critical reagent in immunoassays to detect and quantify the cancer drug bevacizumab (brand name Avastin®) in biological samples.[2][3][4][5]
- Application: It is primarily utilized in pharmacokinetic (PK) and pharmacodynamic (PD) studies to understand the absorption, distribution, metabolism, and excretion of bevacizumab.[2][3]
- Methodology: It is a key component in developing bridging ELISAs for bevacizumab detection in serum.[3][4]

## BY13 Monoclonal Antibodies in Immunology and Cell Biology

The "**BY13**" identifier is also associated with several monoclonal antibodies targeting different proteins:

- BN13: An Anti-human CTLA-4 Antibody: This monoclonal antibody targets the cytotoxic T-lymphocyte-associated protein 4 (CTLA-4), an immune checkpoint protein. It is used in cancer immunotherapy research to block CTLA-4 and enhance anti-tumor immune responses.[6]

- **BV13: An Anti-mouse CDH5 (VE-Cadherin) Antibody:** This rat monoclonal antibody is specific for mouse Cadherin-5, an essential protein in cell-to-cell adhesion in endothelial cells. It is employed in research areas such as angiogenesis and vascular biology, with applications in Western blotting, immunohistochemistry, and flow cytometry.[7]
- **B-B13: An Anti-human IL-13 Antibody:** This mouse monoclonal antibody is used to detect and neutralize human Interleukin-13 (IL-13), a cytokine involved in allergic inflammation and other immune responses. Its applications include ELISA, ELISPOT, and neutralization assays.[8]

## BY13 as a Kinase Inhibitor

In the field of signal transduction, "Compound 13" is described as a B-Raf inhibitor.

- **Primary Function:** This compound is a potent inhibitor of B-Raf and C-Raf kinases, which are components of the MAPK/ERK signaling pathway often dysregulated in cancer.[9]
- **Application:** It serves as a research tool to study the roles of Raf kinases in cancer cell proliferation and survival.[9]

## Next Steps

To provide you with a valuable and accurate comparison guide, please specify which of the "**BY13**" research tools listed above is relevant to your work. Once you have identified the correct tool, we will proceed with a comprehensive analysis, including:

- A detailed comparison with alternative research tools.
- A summary of quantitative performance data in structured tables.
- Detailed experimental protocols for key applications.
- Diagrams of relevant signaling pathways and experimental workflows.

We look forward to your clarification to proceed with your request.

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